

# Application Notes and Protocols for the Preparation of HP 184 Stock Solution

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## Compound of Interest

Compound Name: HP 184

Cat. No.: B1678201

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These application notes provide a comprehensive guide for the preparation, storage, and handling of stock solutions of **HP 184**, also known as 1-Hydroxycyclohexyl phenyl ketone or Irgacure 184. This photoinitiator is widely used in research for UV-induced polymerization, particularly in the formation of hydrogels for biomedical applications.

## Chemical and Physical Properties

**HP 184** is a solid, white to off-white crystalline powder. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **HP 184** (1-Hydroxycyclohexyl phenyl ketone)

Property	Value
Chemical Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	204.26 g/mol [1]
Melting Point	47-50 °C[2]
Boiling Point	175 °C at 15 mm Hg
Solubility	
in Water	Slightly soluble (1108 mg/L at 25°C)[3]
in Organic Solvents	Soluble in acetone, butyl acetate, methanol, and toluene[3]
in DMSO	Soluble
Maximum UV Absorption	244, 280, 330 nm[4]

## Experimental Protocols

This section provides a detailed protocol for the preparation of a 5 g/L stock solution of **HP 184** in dimethyl sulfoxide (DMSO), a common solvent for biological research applications.

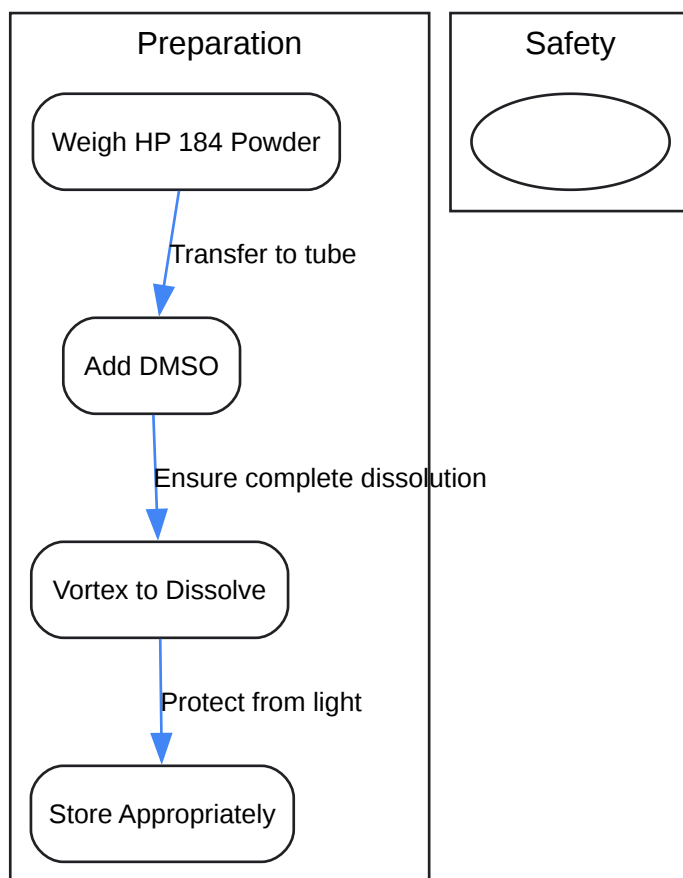
## Materials

- **HP 184** (1-Hydroxycyclohexyl phenyl ketone) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-blocking conical tubes (e.g., amber or wrapped in aluminum foil)
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Pipettes

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **HP 184** stock solution.



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Caption: Workflow for **HP 184** Stock Solution Preparation.

## Step-by-Step Protocol

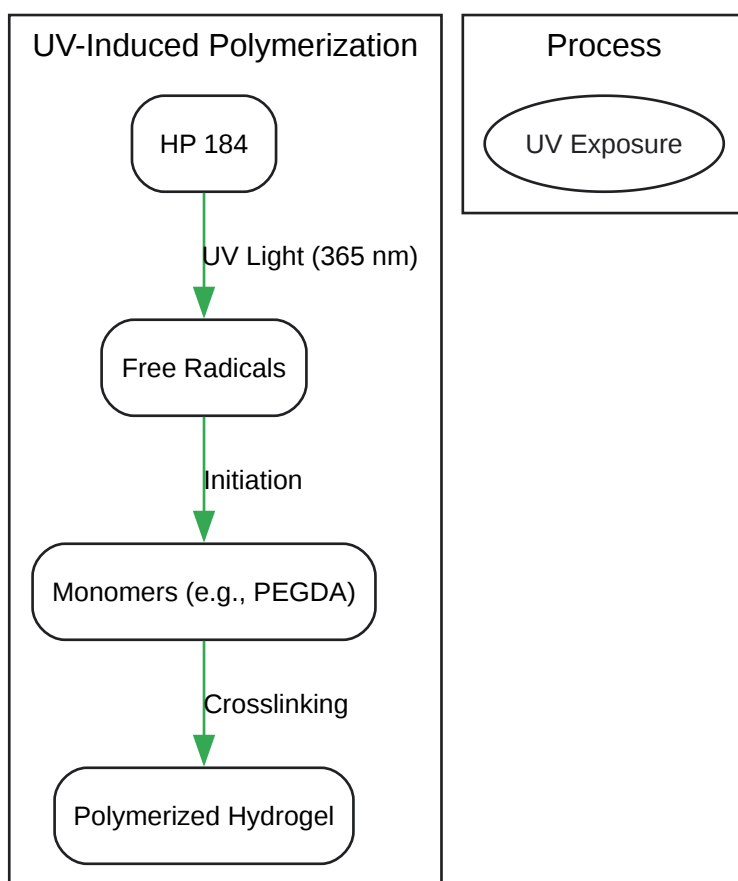
- **Preparation and Safety:** In a chemical fume hood, put on appropriate personal protective equipment, including a lab coat, safety goggles, and chemical-resistant gloves.
- **Weighing **HP 184**:** Using a calibrated analytical balance, carefully weigh out the desired amount of **HP 184** powder. For a 5 g/L stock solution, this would be 5 mg for a final volume of 1 mL, or 50 mg for 10 mL.

- **Dissolution:** Transfer the weighed **HP 184** powder into a sterile, light-blocking conical tube. Add the calculated volume of anhydrous DMSO to the tube.
- **Mixing:** Tightly cap the tube and vortex the solution until the **HP 184** powder is completely dissolved. The solution should be clear and free of any particulate matter.
- **Storage:** Store the stock solution at room temperature in the dark.<sup>[5]</sup> A 5 g/L stock solution of **HP 184** in DMSO has been shown to be stable for up to 2 months under these conditions.<sup>[5]</sup>

## Application in Hydrogel Formation

**HP 184** is a widely used photoinitiator for the polymerization of hydrogels in biomedical research. The prepared stock solution can be diluted into a precursor solution containing a polymerizable monomer (e.g., polyethylene glycol diacrylate, PEGDA). Upon exposure to UV light, **HP 184** generates free radicals that initiate the crosslinking of the monomers, leading to the formation of a hydrogel.

The following diagram illustrates the signaling pathway of UV-induced polymerization using **HP 184**.



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Caption: UV-Induced Hydrogel Polymerization Pathway.

A typical final concentration of **HP 184** in the precursor solution for hydrogel formation ranges from 1% to 5% (w/v).[6]

## Safety and Handling

**HP 184** should be handled with care in a well-ventilated area, preferably a chemical fume hood. [7] It is important to avoid contact with skin and eyes, and to prevent the formation of dust and aerosols.[7]

Table 2: Safety and Handling Precautions for **HP 184**

Precaution	Recommendation
Personal Protective Equipment	Wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[7][8]
Handling	Use in a well-ventilated area. Avoid creating dust.[7]
Storage (Solid)	Store in a tightly closed container in a cool, dry, and well-ventilated place, protected from light.[4][9]
Storage (Stock Solution)	A 5 g/L solution in DMSO is stable for up to 2 months when stored at room temperature in the dark.[5]
In case of Contact	
Eyes	Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[10]
Skin	Wash off with soap and plenty of water.[9]
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

Disclaimer: This information is intended for research use only. Always refer to the Safety Data Sheet (SDS) provided by the manufacturer for complete and up-to-date safety information. The user is solely responsible for the safe handling and use of this product.

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## References

- 1. 1-Hydroxycyclohexyl phenyl ketone | C<sub>13</sub>H<sub>16</sub>O<sub>2</sub> | CID 70355 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [boldchem.com](https://boldchem.com) [[boldchem.com](https://boldchem.com)]
- 3. 1-Hydroxycyclohexyl phenyl ketone, 98%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.com](https://fishersci.com)]
- 4. High Quality Photoinitiator 184 powder CAS 947-19-3 Manufacturer and Supplier | Zhuoer [[m.zhuoerchem.com](https://m.zhuoerchem.com)]
- 5. Toxicity of Plastic Additive 1-Hydroxycyclohexyl Phenyl Ketone (1-HCHPK) to Freshwater Microcrustaceans in Natural Water | MDPI [[mdpi.com](https://mdpi.com)]
- 6. Optimization Concentration of Irgacure® 2959 as Photo-initiator on Chitosan-Kappa-Carrageenan Based Hydrogel for Tissue Sealant [[ijtech.eng.ui.ac.id](https://ijtech.eng.ui.ac.id)]
- 7. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 8. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 9. 1-Hydroxycyclohexyl phenyl ketone - Safety Data Sheet [[chemicalbook.com](https://chemicalbook.com)]
- 10. [isg.ku.edu.tr](https://isg.ku.edu.tr) [[isg.ku.edu.tr](https://isg.ku.edu.tr)]
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